

2-Chloro-7-fluoroquinoline spectroscopic data (NMR, IR, MS)

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Compound of Interest

Compound Name: 2-Chloro-7-fluoroquinoline

CAS No.: 445041-65-6

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An In-Depth Technical Guide to the Spectroscopic Characterization of **2-Chloro-7-fluoroquinoline**

Introduction

2-Chloro-7-fluoroquinoline is a halogenated heterocyclic aromatic compound with significant potential as a versatile building block in medicinal chemistry and materials science. Its structure is foundational to numerous pharmacologically active molecules, including analogues of antimalarial, antibacterial, and kinase inhibitor drugs.^{[1][2]} The precise substitution of both a chlorine atom at the 2-position and a fluorine atom at the 7-position uniquely modulates the electronic and steric properties of the quinoline scaffold, influencing its reactivity and biological interactions.

This guide, prepared from the perspective of a Senior Application Scientist, provides a comprehensive overview of the essential spectroscopic techniques required for the unambiguous structural elucidation and quality control of **2-Chloro-7-fluoroquinoline**. We will delve into the theoretical underpinnings and practical application of Mass Spectrometry (MS), Infrared (IR) Spectroscopy, and Nuclear Magnetic Resonance (NMR) Spectroscopy, offering

field-proven insights into experimental design and data interpretation. The protocols and data presented herein are designed to serve as a self-validating system for researchers, scientists, and drug development professionals engaged in the synthesis and application of this important chemical entity.

Molecular Structure and Spectroscopic Implications

The structural features of **2-chloro-7-fluoroquinoline** are pivotal to understanding its spectroscopic signature. The electron-withdrawing nature of the chlorine atom at the C2 position significantly influences the electron density of the pyridine ring, while the highly electronegative fluorine atom at the C7 position primarily affects the carbocyclic (benzene) portion of the quinoline system. These substitutions break the molecule's symmetry, ensuring that each remaining proton and carbon atom in the aromatic system is chemically unique, leading to a complex but interpretable set of spectroscopic data.

Caption: Molecular Structure of **2-Chloro-7-fluoroquinoline**

Mass Spectrometry (MS)

Mass spectrometry is an essential technique for determining the molecular weight and elemental composition of a compound. For **2-chloro-7-fluoroquinoline** (C_9H_5ClFN), low-resolution MS would show the molecular ion peak (M^+), while high-resolution mass spectrometry (HRMS) provides the exact mass, confirming the molecular formula.

Expected Data:

- Molecular Formula: C_9H_5ClFN
- Molecular Weight: 181.59 g/mol
- Exact Mass: 180.01015 g/mol
- Isotopic Pattern: The presence of chlorine results in a characteristic $M+2$ peak with an intensity of approximately one-third that of the molecular ion peak (M^+), corresponding to the natural abundance of the ^{37}Cl isotope.

Fragmentation Pattern: Electron Ionization (EI) or Electrospray Ionization (ESI) with tandem MS (MS/MS) can reveal structural information.[3] The quinoline ring is relatively stable, but fragmentation is expected to occur via the loss of the chlorine atom or through more complex ring cleavages.[3]

m/z (Predicted)	Assignment	Notes
181/183	$[M]^+$	Molecular ion peak showing the $^{35}\text{Cl}/^{37}\text{Cl}$ isotopic pattern.
146	$[M - \text{Cl}]^+$	Loss of the chlorine radical.
119	$[M - \text{Cl} - \text{HCN}]^+$	Subsequent loss of hydrogen cyanide from the pyridine ring.

Experimental Protocol: ESI-MS

- Sample Preparation: Prepare a dilute solution of **2-chloro-7-fluoroquinoline** (~0.1 mg/mL) in a suitable solvent such as methanol or acetonitrile.
- Instrumentation: Utilize an ESI-MS system, which is a soft ionization technique ideal for preventing premature fragmentation.[3]
- Analysis Parameters:
 - Ionization Mode: Positive ion mode is typically effective for nitrogen-containing heterocyclic compounds.
 - Mass Range: Scan a range from m/z 50 to 500 to ensure capture of the molecular ion and potential fragments.
 - Source Parameters: Optimize capillary temperature (e.g., 350 °C), sheath gas flow, and ionization voltage (e.g., 3.5 kV) to achieve a stable signal.[4]
- Data Acquisition: Acquire the full scan mass spectrum. For structural confirmation, perform a tandem MS (MS/MS) experiment by isolating the molecular ion (m/z 181) and subjecting it to collision-induced dissociation (CID) to observe the characteristic fragment ions.

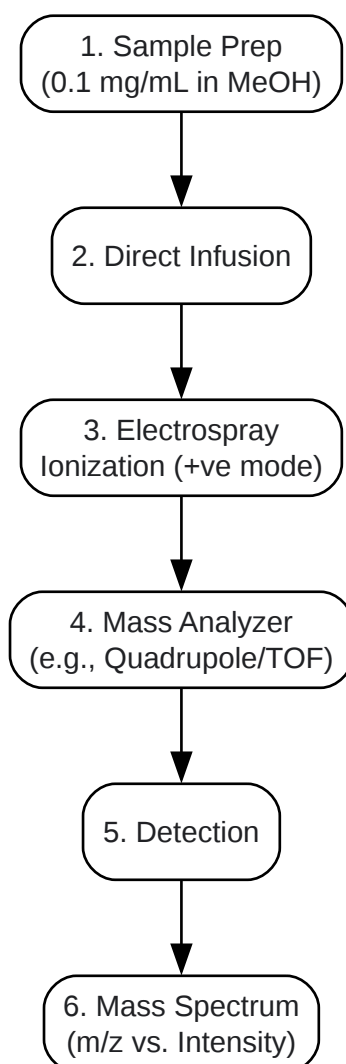


Figure 2. ESI-MS Experimental Workflow

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Caption: ESI-MS Experimental Workflow

Infrared (IR) Spectroscopy

IR spectroscopy probes the vibrational modes of a molecule, providing a "fingerprint" based on its functional groups. The spectrum of **2-chloro-7-fluoroquinoline** is dominated by absorptions from the aromatic quinoline core and the carbon-halogen bonds.^[5]

Expected Characteristic Absorptions:

Wavenumber (cm ⁻¹)	Vibrational Mode	Intensity
3100 - 3000	Aromatic C-H Stretch	Medium-Weak
1620 - 1580	Aromatic C=C & C=N Ring Stretch	Strong-Medium
1500 - 1400	Aromatic C=C Ring Stretch	Strong-Medium
1270 - 1220	Aryl C-F Stretch	Strong
850 - 750	C-Cl Stretch	Strong
900 - 675	Aromatic C-H Out-of-Plane Bend	Strong

The specific pattern of the C-H out-of-plane bending bands in the "fingerprint region" can be diagnostic of the substitution pattern on the quinoline rings.

Experimental Protocol: Attenuated Total Reflectance (ATR)-IR

- **Sample Preparation:** Place a small amount of the solid **2-chloro-7-fluoroquinoline** sample directly onto the ATR crystal (e.g., diamond or germanium). No special preparation like KBr pellets is required, making this a rapid and efficient method.
- **Instrumentation:** Use a Fourier-Transform Infrared (FTIR) spectrometer equipped with an ATR accessory.
- **Data Acquisition:**
 - **Background Scan:** First, record a background spectrum of the clean, empty ATR crystal. This is crucial for removing atmospheric (CO₂, H₂O) and instrument-related absorptions.
 - **Sample Scan:** Apply pressure to ensure good contact between the sample and the crystal, then collect the sample spectrum.
 - **Parameters:** Typically, 16-32 scans are co-added at a resolution of 4 cm⁻¹ over a range of 4000-400 cm⁻¹.

- **Data Processing:** The resulting spectrum is automatically ratioed against the background by the instrument software, yielding the final transmittance or absorbance spectrum.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for the complete structural elucidation of organic molecules in solution. For **2-chloro-7-fluoroquinoline**, ^1H , ^{13}C , and ^{19}F NMR experiments are all highly informative.

^1H NMR Analysis

The ^1H NMR spectrum will show five distinct signals in the aromatic region, each corresponding to one of the protons on the quinoline ring. The electron-withdrawing substituents and the ring nitrogen will shift these protons downfield.^[6] The chemical shifts can be predicted based on data from similar structures like 2-chloroquinoline.^[7] Furthermore, the fluorine atom at C7 will introduce additional couplings to the adjacent protons H6 and H8.

Predicted ^1H NMR Data (in CDCl_3 , 400 MHz):

Proton	Predicted δ (ppm)	Multiplicity	Coupling Constants (J, Hz)
H3	7.4 - 7.5	d	$^3\text{J}(\text{H3-H4}) \approx 8.5$
H4	8.0 - 8.1	d	$^3\text{J}(\text{H4-H3}) \approx 8.5$
H5	7.8 - 7.9	d	$^3\text{J}(\text{H5-H6}) \approx 9.0$
H6	7.4 - 7.5	dd	$^3\text{J}(\text{H6-H5}) \approx 9.0$, $^3\text{J}(\text{H6-F7}) \approx 9.5$
H8	7.9 - 8.0	d	$^4\text{J}(\text{H8-F7}) \approx 6.0$

- **Rationale:** H4 is deshielded by the adjacent nitrogen and the C4a-C8a bridge. H8 is deshielded by the ring nitrogen and coupled to the fluorine at C7 through four bonds. H6 experiences ortho-coupling to H5 and a strong three-bond coupling to the fluorine at C7. H3 and H5 are in relatively standard aromatic positions.^{[6][8]}

^{13}C NMR Analysis

The ^{13}C NMR spectrum will display nine signals for the nine carbon atoms of the quinoline core. The carbon atoms directly bonded to the electronegative Cl, F, and N atoms will be significantly affected.

Predicted ^{13}C NMR Data (in CDCl_3 , 101 MHz):

Carbon	Predicted δ (ppm)	Coupling to ^{19}F
C2	151 - 153	Small $^4\text{J}(\text{C-F})$
C3	123 - 125	No
C4	130 - 132	No
C4a	128 - 130	Small $^4\text{J}(\text{C-F})$
C5	127 - 129	Small $^3\text{J}(\text{C-F})$
C6	115 - 117	$^2\text{J}(\text{C-F}) \approx 22 \text{ Hz}$
C7	162 - 165	$^1\text{J}(\text{C-F}) \approx 250 \text{ Hz}$
C8	110 - 112	$^2\text{J}(\text{C-F}) \approx 25 \text{ Hz}$
C8a	147 - 149	Small $^3\text{J}(\text{C-F})$

- Rationale: C7 will appear as a doublet with a very large one-bond C-F coupling constant.^[9] C6 and C8, being ortho to the fluorine, will show significant two-bond C-F couplings. C2 will be shifted downfield due to the attached chlorine and adjacent nitrogen.

^{19}F NMR Analysis

^{19}F NMR is highly sensitive and provides a wide chemical shift range, making it an excellent tool for confirming the presence and environment of fluorine.^{[10][11]}

Predicted ^{19}F NMR Data (in CDCl_3 , 376 MHz):

- Chemical Shift (δ): Expected between -110 and -120 ppm (relative to CFCl_3). The exact shift is sensitive to the solvent and electronic environment.^{[12][13]}

- Multiplicity: The signal will appear as a complex multiplet, primarily a "doublet of doublets" due to the large three-bond coupling to H6 and the smaller four-bond coupling to H8.

Experimental Protocol: NMR Spectroscopy

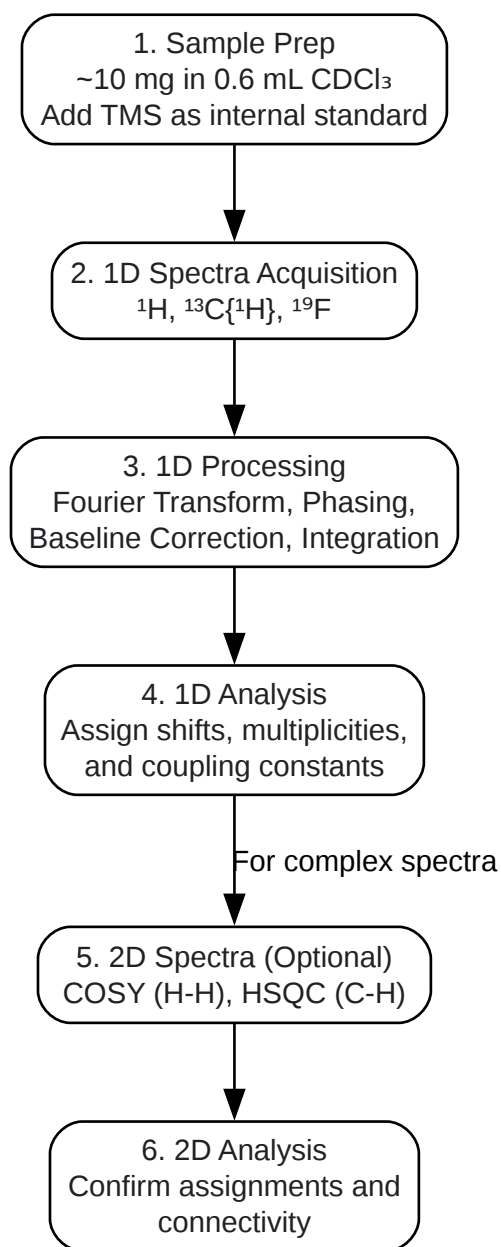


Figure 3. NMR Analysis Workflow

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